

Sniper(abl)-033 verification testing

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Compound Focus: Sniper(abl)-033

Cat. No.: S12904727

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SNIPER(ABL)-033 Profile

Feature	Description
Molecular Class	SNIPER (Specific and Non-genetic IAP-dependent Protein Eraser), a type of PROTAC (Proteolysis-Targeting Chimera) [1] [2].
Target Protein	BCR-ABL oncoprotein [1].
Target Ligand	HG-7-85-01 (an ABL kinase inhibitor) [1].
E3 Ligase Ligand	LCL161 derivative (recruits IAP proteins) [1].
Reported DC₅₀	0.3 μ M (half-maximal degradation concentration in K562 CML cells) [1].

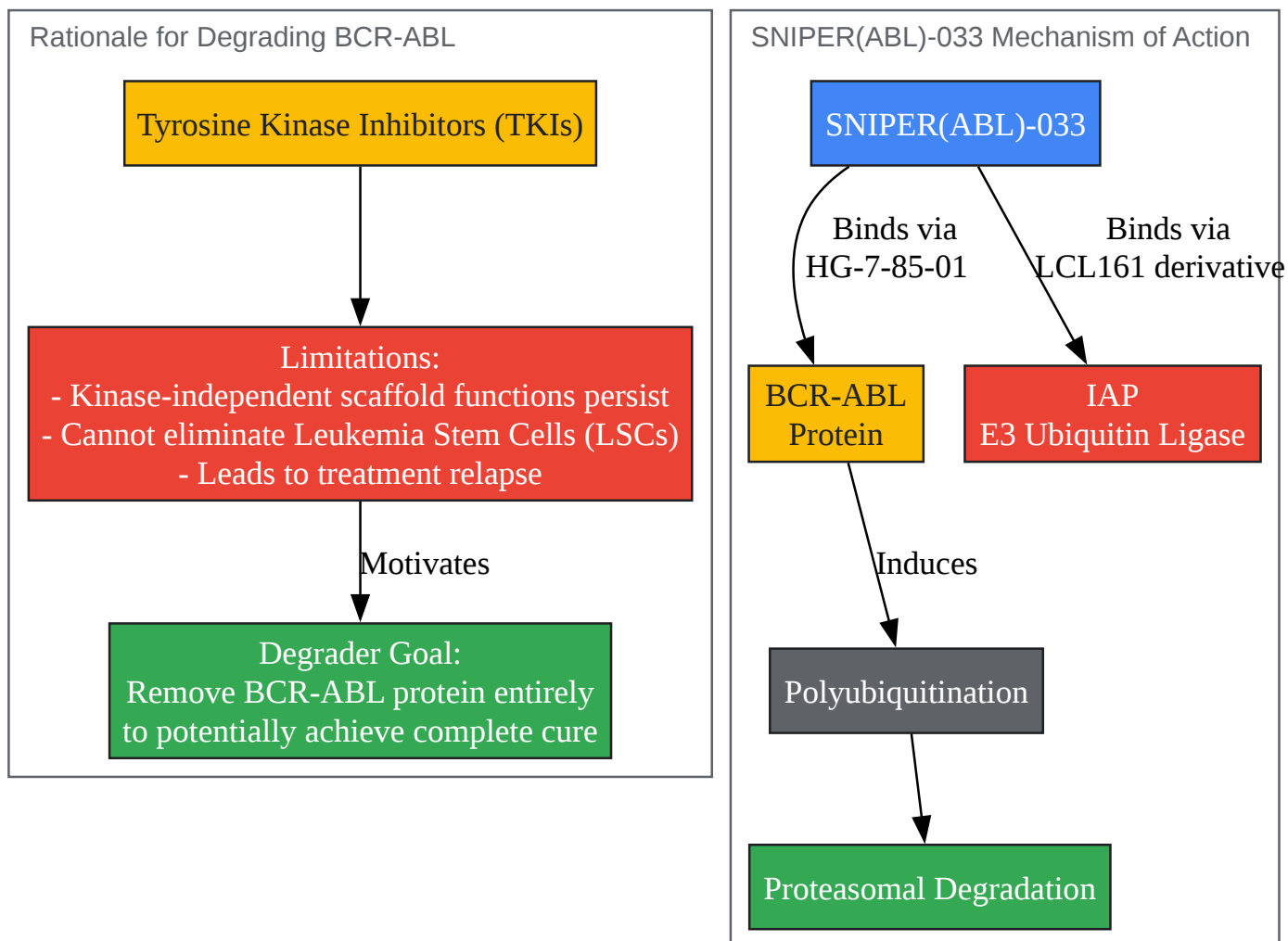
Comparative Degradation Activity

The table below places the activity of **SNIPER(ABL)-033** in the context of other BCR-ABL degraders reported in the same study [3]. The data shows that the effectiveness of a degrader depends heavily on the specific combination of the target ligand and the E3 ligase ligand.

Degrader Name	Target Ligand	E3 Ligase Ligand	Degradation Activity (in K562 cells)
SNIPER(ABL)-033 (also referred to as HG-IAP)	HG-7-85-01	IAP (LCL161 derivative)	Weak activity [3].
DAS-IAP	Dasatinib	IAP (LCL161 derivative)	Effective degradation [3].
DAS-CRBN	Dasatinib	CRBN (Pomalidomide)	Effective degradation [3].
HG-VHL	HG-7-85-01	VHL	Effective degradation [3].
HG-CRBN	HG-7-85-01	CRBN (Pomalidomide)	No activity [3].

Mechanism of Action and Rationale

The diagrams below illustrate the conceptual rationale for degrading BCR-ABL and the mechanism of action for SNIPERs.



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References

1. SNIPER(ABL)-033 [medchemexpress.com]
2. Recent advances in IAP-based PROTACs (SNIPERs) as ... [pmc.ncbi.nlm.nih.gov]

3. Pharmacological difference between degrader and ... [pmc.ncbi.nlm.nih.gov]

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